

In-Depth Technical Guide: Cupric Isononanoate (CAS 72915-82-3)

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Compound of Interest

Compound Name: Cupric isononanoate

Cat. No.: B15183171

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cupric isononanoate, identified by CAS number 72915-82-3, is a copper(II) salt of isononanoic acid. It belongs to the class of metal carboxylates and finds primary application as a fungicide and bactericide. While specific detailed research on **cupric isononanoate** is limited in publicly available literature, this guide provides a comprehensive overview of its known properties. To supplement the available data, information on the closely related and well-studied analogue, cupric octanoate, is included to provide insight into the expected chemical and physical characteristics, synthesis, and biological activity. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

Detailed experimental data for the physical and chemical properties of **cupric isononanoate** are not readily available in the scientific literature. However, based on its structure and data from similar copper carboxylates, such as cupric octanoate, the following properties can be anticipated.

Table 1: Physicochemical Properties of **Cupric Isononanoate** and Related Copper Carboxylates

Property	Cupric Isononanoate (CAS 72915-82-3)	Cupric Octanoate (CAS 20543-04-8)	Source
Molecular Formula	C ₁₈ H ₃₄ CuO ₄	C ₁₆ H ₃₀ CuO ₄	[1]
Molecular Weight	378.01 g/mol	349.95 g/mol	[2]
Appearance	Expected to be a blue or green solid	Blue crystalline solid	General Knowledge
Solubility	Expected to have low solubility in water and higher solubility in nonpolar organic solvents	Insoluble in water	General Knowledge
Melting Point	Data not available	125-130 °C	Commercial Supplier Data
Boiling Point	Data not available	Data not available	
Density	Data not available	Data not available	

Synthesis

A specific, detailed experimental protocol for the synthesis of **cupric isononanoate** is not published in peer-reviewed journals. However, a general and widely applicable method for the synthesis of copper(II) carboxylates involves the reaction of a copper salt, such as copper(II) acetate or copper(II) carbonate, with the corresponding carboxylic acid.

General Experimental Protocol for the Synthesis of Copper(II) Carboxylates

This protocol is adapted from general methods for the synthesis of copper(II) carboxylates and can be modified for the preparation of **cupric isononanoate**.

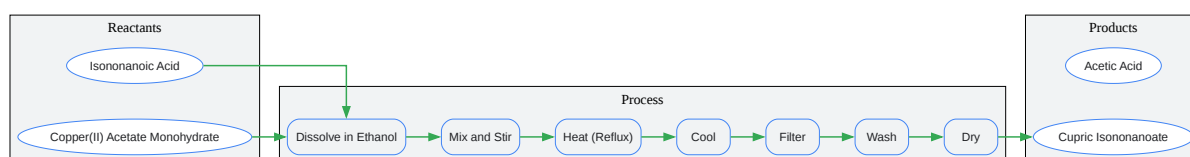
Materials:

- Copper(II) acetate monohydrate

- Isononanoic acid
- Ethanol (or another suitable solvent)

Procedure:

- Dissolve a stoichiometric amount of copper(II) acetate monohydrate in ethanol with gentle heating.
- In a separate flask, dissolve a twofold molar excess of isononanoic acid in ethanol.
- Slowly add the isononanoic acid solution to the copper(II) acetate solution with constant stirring.
- A color change and the formation of a precipitate should be observed.
- The reaction mixture is typically stirred at an elevated temperature (e.g., reflux) for several hours to ensure complete reaction.
- After cooling to room temperature, the solid product is collected by filtration.
- The product is washed with the solvent (ethanol) to remove any unreacted starting materials.
- The final product is dried under vacuum.



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Caption: General workflow for the synthesis of **cupric isononanoate**.

Spectroscopic Data

Specific spectroscopic data (IR, NMR, Mass Spectrometry) for **cupric isononanoate** are not available in public databases. The following provides an overview of the expected spectral characteristics based on the analysis of similar copper carboxylate compounds.

Infrared (IR) Spectroscopy

The IR spectrum of **cupric isononanoate** is expected to show characteristic absorption bands for the carboxylate group. The key diagnostic peaks would be the asymmetric and symmetric stretching vibrations of the COO^- group. The positions of these bands can provide information about the coordination mode of the carboxylate ligand to the copper ion.

Table 2: Expected IR Absorption Bands for **Cupric Isononanoate**

Functional Group	Expected Wavenumber (cm^{-1})	Description
C-H (alkane)	2850 - 3000	Stretching vibrations
C=O (carboxylate)	1550 - 1650	Asymmetric stretching ($\nu_{\text{as}}(\text{COO}^-)$)
C-O (carboxylate)	1400 - 1450	Symmetric stretching ($\nu_{\text{s}}(\text{COO}^-)$)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the paramagnetic nature of the Cu(II) ion, obtaining high-resolution ^1H and ^{13}C NMR spectra for **cupric isononanoate** is challenging. The paramagnetic center causes significant line broadening, often rendering the spectra uninformative for detailed structural elucidation.

Mass Spectrometry (MS)

Mass spectrometry, particularly with soft ionization techniques like Electrospray Ionization (ESI), could be used to determine the molecular weight and fragmentation pattern of **cupric isononanoate**. The isotopic pattern of copper (^{63}Cu and ^{65}Cu) would be a characteristic feature in the mass spectrum.

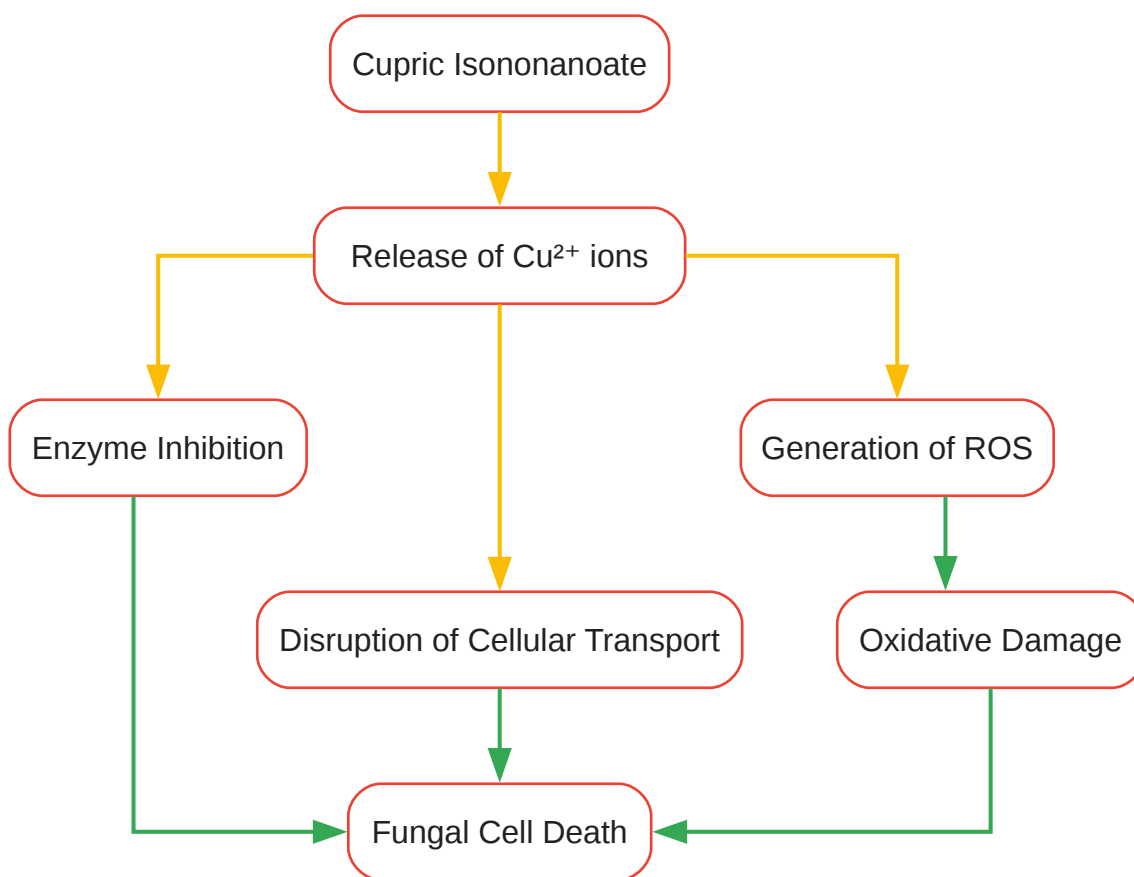
Biological Activity and Mechanism of Action

Cupric isononanoate is utilized as a fungicide. The biological activity of copper-based fungicides is attributed to the release of cupric ions (Cu^{2+}).

Mechanism of Action

The fungicidal and bactericidal activity of copper compounds is a multi-site process, which makes the development of resistance by pathogens unlikely. The released Cu^{2+} ions are believed to act through several mechanisms:

- **Enzyme Inhibition:** Copper ions can bind to sulfhydryl groups (-SH) in enzymes and other proteins, leading to their denaturation and loss of function.
- **Disruption of Cellular Transport:** Cu^{2+} can interfere with the transport of essential ions and molecules across the cell membrane.
- **Oxidative Stress:** Copper can catalyze the formation of reactive oxygen species (ROS), which can damage cellular components such as lipids, proteins, and DNA.



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Caption: Proposed mechanism of action for **cupric isononanoate** as a fungicide.

Toxicological and Safety Information

Detailed toxicological studies specifically on **cupric isononanoate** are limited. However, as with all copper compounds, excessive exposure can lead to toxicity. Copper and its compounds are known to be toxic to aquatic life. Standard safety precautions, including the use of personal protective equipment, should be followed when handling this compound. For detailed and up-to-date safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Cupric isononanoate is a copper-containing compound with established use as a fungicide. While specific, in-depth technical data for this particular molecule is scarce in the public domain, this guide provides a comprehensive overview based on available information and

data from closely related analogues. The synthesis, spectroscopic characterization, and biological activity are consistent with those of other copper(II) carboxylates. The fungicidal mechanism is attributed to the multi-site action of released cupric ions. Further research is warranted to fully characterize the physicochemical properties and biological profile of **cupric isononanoate** to expand its potential applications in various scientific and industrial fields.

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References

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- 2. Copper(II) isooctanoate | C₁₆H₃₀CuO₄ | CID 44152058 - PubChem [pubchem.ncbi.nlm.nih.gov]
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